

# developing novel flame retardants from 2-Phenylindan derivatives

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## Compound of Interest

Compound Name: 2-Phenylindan

Cat. No.: B8738540

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## Application Notes: Novel DOPO-Based Flame Retardants

### Introduction

The development of effective and environmentally friendly flame retardants is crucial for enhancing the fire safety of polymeric materials used in various industries, including electronics, construction, and transportation.[1] 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO) and its derivatives have emerged as a highly promising class of halogen-free flame retardants. Their efficacy stems from a dual-mode of action, functioning in both the gas and condensed phases to inhibit combustion.[2] These compounds are known for their high reactivity, thermal stability, and efficiency in a variety of polymer matrices, particularly epoxy resins.[3][4]

### Mechanism of Action

DOPO-based flame retardants operate through a complex mechanism that effectively quenches the combustion cycle of polymers. This mechanism can be broadly categorized into two phases:

- **Gas Phase Inhibition:** Upon thermal decomposition, DOPO and its derivatives release phosphorus-containing radicals (such as  $\text{PO}\cdot$  and  $\text{HPO}\cdot$ ) into the gas phase.[5] These highly reactive radicals act as scavengers, trapping the high-energy  $\text{H}\cdot$  and  $\text{OH}\cdot$  radicals that are

essential for sustaining the combustion chain reaction in the flame.[3] This "flame inhibition" effect reduces the heat feedback to the polymer surface, thus slowing down and eventually extinguishing the flame.

- **Condensed Phase Charring:** In the solid, or condensed phase, the phosphorus-containing species promote the dehydration and carbonization of the polymer matrix.[1][2] This leads to the formation of a stable, insulating char layer on the surface of the material. This char layer acts as a physical barrier, limiting the transport of heat to the underlying polymer, preventing the release of flammable volatiles into the gas phase, and restricting the access of oxygen to the fuel source.[2] Some DOPO derivatives, particularly those containing synergistic elements like nitrogen or silicon, can enhance the formation of a more robust and cohesive char layer.[1]

## Key Performance Indicators of DOPO-Based Flame Retardants in Epoxy Resin

The effectiveness of DOPO-based flame retardants is quantified through various standard fire safety tests. The following tables summarize the performance of different DOPO derivatives in epoxy resins.

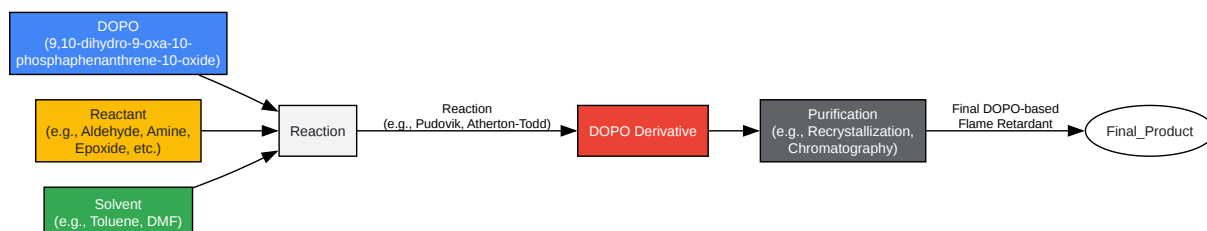
Table 1: Limiting Oxygen Index (LOI) and UL-94 Vertical Burning Test Results

Flame Retardant Additive	Polymer Matrix	Loading (wt%)	Phosphorus Content (wt%)	LOI (%)	UL-94 Rating	Reference(s)
Neat Epoxy	DGEBA	0	0	24.6 - 25.8	-	<a href="#">[6]</a> <a href="#">[7]</a>
DOPO-PEPA (DP)	DGEBA (E44)	9.1	-	35.0	V-0	<a href="#">[6]</a>
ATZ	EP	6.0	-	33.7	V-0	<a href="#">[8]</a>
DOPO-POSS	EP	2.5	-	30.2	V-1	<a href="#">[8]</a>
PFR	EP	15.0	-	36.0	V-0	<a href="#">[6]</a>
BDD	EP	-	0.25	33.4	V-0	<a href="#">[7]</a>
BDD	EP	-	0.75	38.1	V-0	<a href="#">[7]</a>
5a + PEI-APP	Epoxy	6.0 + 6.0	-	28.9	V-0	<a href="#">[9]</a>
DOPO-HQ	pBF-a	-	< 0.1	+2% increase	V-0	<a href="#">[10]</a>

Table 2: Cone Calorimetry Data

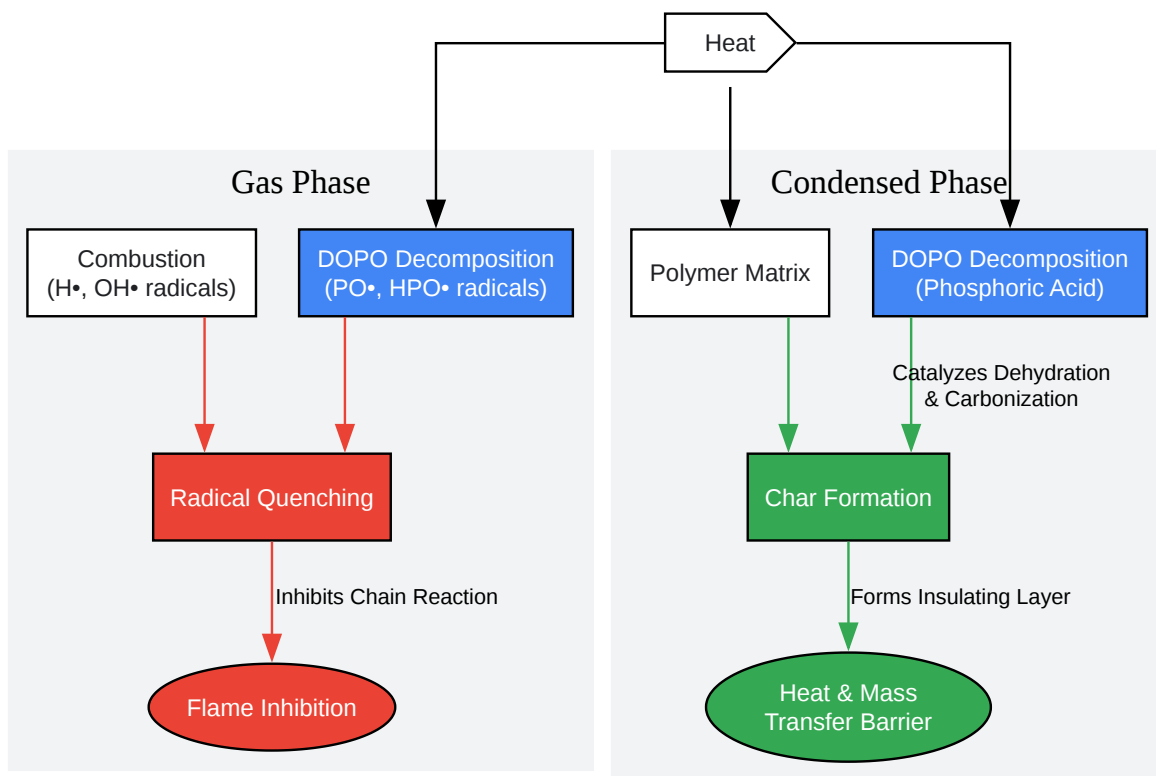
Flame Retardant Additive	Polymer Matrix	Loading (wt%)	pHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )	TSP (m <sup>2</sup> /kg)	Reference(s)
Neat Epoxy	EP	0	-	-	-	[5]
Tetra-DOPO	EP	5.0	↓ 25.1%	↓ 18.7%	↓ 13.9%	[5]
BDD	EP	- (0.25 P wt%)	↓ 9.1%	↓ 14.5%	-	[7]
DOPO-CuPc	EP	-	↓ 47.8%	↓ 28.2%	↓ 46.2%	[2]

## Diagrams



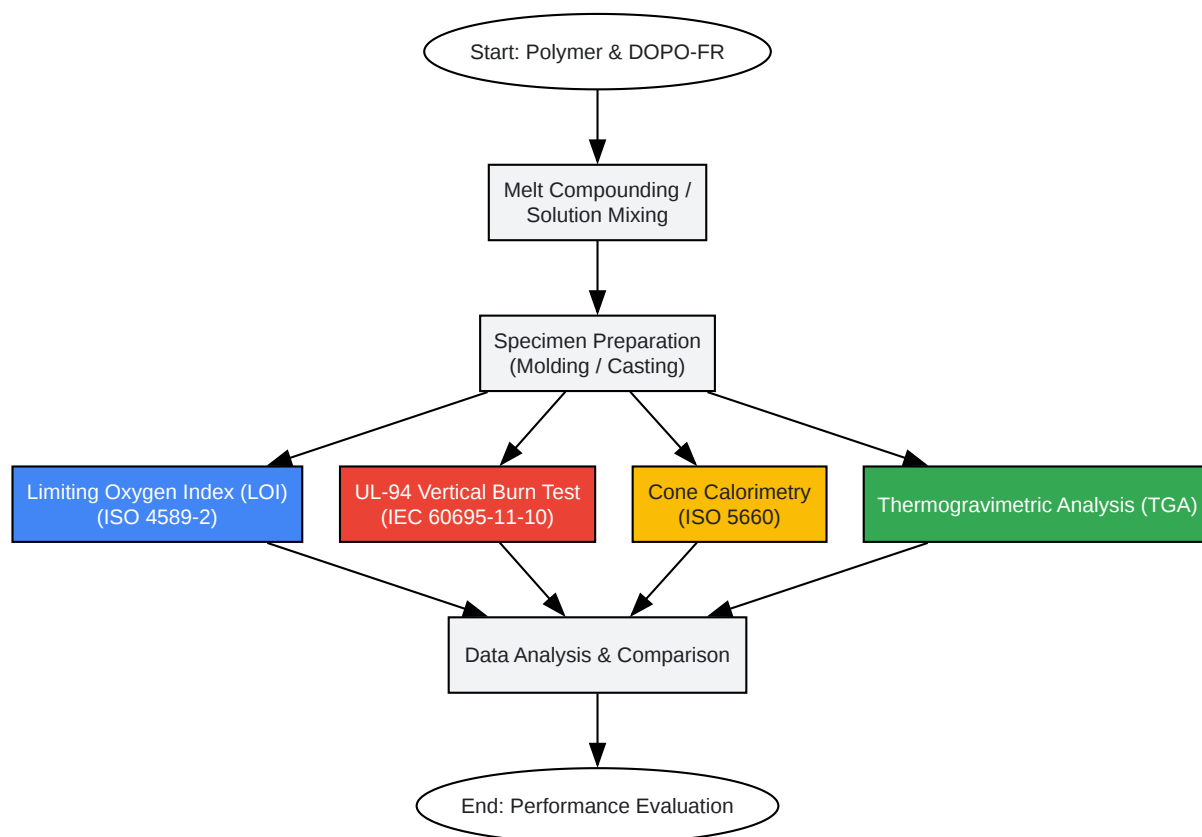
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Caption: General synthesis scheme for DOPO derivatives.



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Caption: Dual-phase flame retardancy mechanism of DOPO.



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Caption: Workflow for evaluating flame retardant polymers.

## Experimental Protocols

### Protocol 1: Synthesis of a DOPO-based Flame Retardant (Illustrative Example)

This protocol provides a general procedure for the synthesis of a DOPO-based flame retardant via the Pudovik reaction, as described in the literature.<sup>[9]</sup>

Materials:

- 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO)
- Aldehyde or Schiff base reactant
- Appropriate solvent (e.g., 2-ethoxyethanol)
- Nitrogen gas supply

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Thermometer
- Filtration apparatus

Procedure:

- Set up the reaction apparatus under a nitrogen atmosphere.
- Add DOPO and the chosen solvent to the flask.
- Heat the mixture with stirring until the DOPO is completely dissolved.<sup>[4]</sup>
- Slowly add the aldehyde or Schiff base reactant to the solution.
- Raise the temperature to the desired reaction temperature (e.g., 70-90°C) and maintain for several hours.<sup>[4]</sup>
- Monitor the reaction progress (e.g., by TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Collect the solid product by filtration.

- Purify the crude product by recrystallization from a suitable solvent to obtain the final DOPO-derivative flame retardant.[4]
- Characterize the final product using techniques such as NMR and FTIR to confirm its structure.[11]

## Protocol 2: Evaluation of Flame Retardancy

### A. Limiting Oxygen Index (LOI) Test

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Standard: ISO 4589-2 or ASTM D2863.[12][13]

Procedure:

- Prepare vertically oriented bar specimens of the polymer composite with standard dimensions (e.g., 100 mm x 10 mm x 4 mm).[14]
- Place the specimen in a vertical glass chimney.
- Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a specified flow rate.
- Ignite the top of the specimen with a pilot flame.
- Observe if the specimen continues to burn after removal of the pilot flame.
- Systematically vary the oxygen concentration in the gas mixture.
- The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the specimen sustains combustion for a specified duration or burns a specified length.[13] A higher LOI value indicates better flame retardancy.[13]

### B. UL-94 Vertical Burning Test

This test assesses the response of a plastic material to a small open flame.



Standard: IEC 60695-11-10 or ASTM D3801.[\[12\]](#)[\[15\]](#)

Procedure:

- Prepare rectangular bar specimens of the polymer composite (e.g., 125 mm x 13 mm x 3.0 mm).[\[14\]](#)
- Clamp the specimen vertically at its upper end.
- Apply a calibrated flame to the lower end of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- Immediately reapply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time.
- Note if any flaming drips ignite a cotton patch placed below the specimen.
- Classify the material as V-0, V-1, or V-2 based on the burning times, afterglow, and dripping behavior. V-0 represents the highest level of flame retardancy in this test.[\[15\]](#)

### C. Cone Calorimetry

This is one of the most effective bench-scale methods for studying the fire behavior of materials.[\[16\]](#) It measures properties such as the heat release rate (HRR), total heat release (THR), and smoke production rate (SPR).

Standard: ISO 5660 or ASTM E1354.[\[15\]](#)

Procedure:

- Prepare flat specimens of the polymer composite, typically 100 mm x 100 mm.[\[15\]](#)
- Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in a sample holder.

- Expose the specimen to a constant external heat flux (e.g., 35 or 50 kW/m<sup>2</sup>) from a conical heater.[17]
- Ignite the flammable gases produced by the decomposing material with a spark igniter.
- Continuously measure the oxygen concentration and flow rate of the exhaust gases.
- Calculate the heat release rate (HRR) based on the principle of oxygen consumption.[16]
- Key parameters to analyze include:
  - Time to Ignition (TTI): Time until sustained flaming occurs.
  - Peak Heat Release Rate (pHRR): The maximum rate of heat released during combustion. A lower pHRR indicates a less intense fire.[16]
  - Total Heat Release (THR): The total amount of heat generated.
  - Total Smoke Production (TSP): The total amount of smoke released.
  - Char Yield: The mass of residue remaining after the test.

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